

5-Bromo-2-fluorobenzaldehyde CAS number 93777-26-5

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Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzaldehyde

Cat. No.: B134332

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An In-depth Technical Guide to **5-Bromo-2-fluorobenzaldehyde** (CAS: 93777-26-5)

Introduction

5-Bromo-2-fluorobenzaldehyde, with CAS Registry Number 93777-26-5, is a highly versatile synthetic intermediate.^{[1][2]} Its unique structure, featuring a benzaldehyde ring substituted with both a bromine and a fluorine atom, provides a combination of reactivity that makes it a valuable building block in various chemical syntheses.^{[1][3]} This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development. The dual halogen substitution and the reactive aldehyde group allow for a diverse range of chemical transformations, including nucleophilic substitution, palladium-catalyzed cross-coupling reactions, and reductions, making it a cornerstone in the synthesis of complex molecules.

Physicochemical and Spectroscopic Data

The physical and chemical properties of **5-Bromo-2-fluorobenzaldehyde** are summarized below. It appears as a white or colorless to light yellow powder, lump, or clear liquid.^[3]

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	93777-26-5	[1][3][4]
Molecular Formula	C ₇ H ₄ BrFO	[1][3]
Molecular Weight	203.01 g/mol	[1][3]
Appearance	White or colorless to light yellow powder, lump, or clear liquid	[3]
Melting Point	23 °C	[3][5]
Boiling Point	230 °C (lit.)	[3][6]
Density	1.71 g/mL at 25 °C (lit.)	[3][6]
Refractive Index (n _{20/D})	1.57 (lit.)	[6]
Flash Point	109.4 °C (228.9 °F) - closed cup	[4]
EINECS Number	298-056-6	[5][7]
PubChem CID	736327	[3][8]
InChI Key	MMFGGDVQLQQQRX-UHFFFAOYSA-N	[2]

Spectroscopic data, including ¹³C NMR and ATR-IR spectra, are available for **5-Bromo-2-fluorobenzaldehyde**, which are crucial for its identification and characterization in experimental settings.[8]

Synthesis and Experimental Protocols

Several synthetic routes for **5-Bromo-2-fluorobenzaldehyde** have been established. Common methods include the bromination of 2-fluorobenzaldehyde or formylation of 1-bromo-4-fluorobenzene.

Experimental Protocol: Synthesis via Bromination of 2-Fluorobenzaldehyde

This method involves the direct bromination of 2-fluorobenzaldehyde using potassium bromate in an acidic medium.^{[6][9]}

Materials:

- 2-Fluorobenzaldehyde (124.1 g, 1 mol)
- Potassium bromate (167 g, 1 mol)
- 65% aqueous sulfuric acid (500 mL)
- Methyl tert-butyl ether
- Aqueous sodium sulfite
- Anhydrous sodium sulfate
- Water

Equipment:

- Reactor equipped with an electric stirrer, thermometer, dropping funnel, and condenser tube.
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

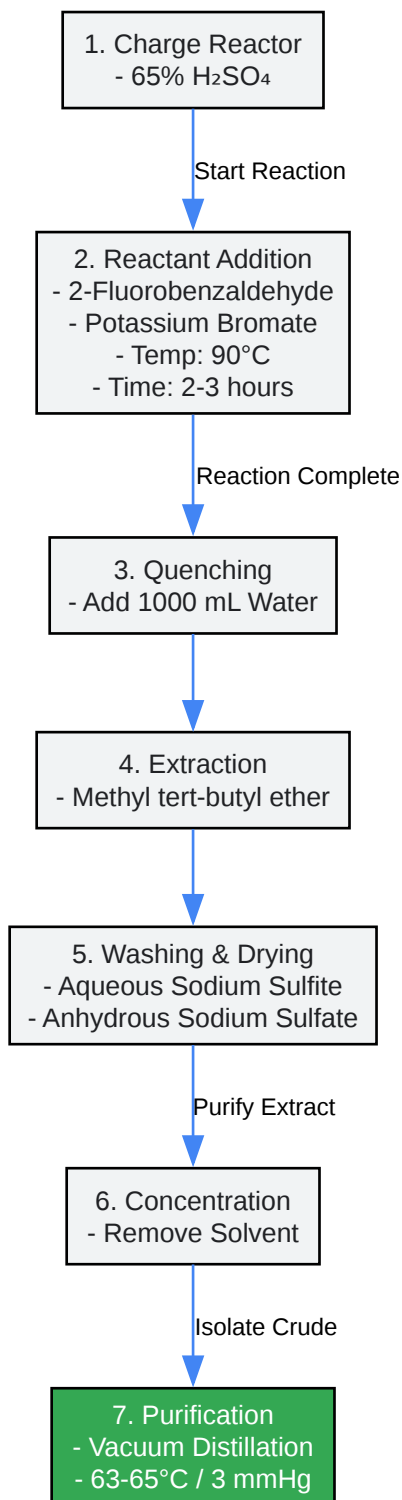
Procedure:

- Add 500 mL of 65% aqueous sulfuric acid to the reactor.
- Slowly add a mixture of 2-fluorobenzaldehyde (124.1 g) and potassium bromate (167 g) dropwise into the reactor over 2-3 hours, while maintaining the reaction temperature at 90°C.

[6][9]

- After the addition is complete, continue stirring at 90°C until the reaction is complete (monitoring by TLC or GC is recommended).
- Cool the reaction mixture and add 1000 mL of water.[6][9]
- Extract the aqueous layer with methyl tert-butyl ether.
- Wash the combined organic phases with aqueous sodium sulfite, followed by drying over anhydrous sodium sulfate.[6][9]
- Filter and concentrate the organic phase under reduced pressure to remove the solvent, yielding a brownish-red oil.[6][9]
- Purify the crude product by vacuum distillation, collecting the fraction at 63-65°C/3 mmHg to obtain **5-Bromo-2-fluorobenzaldehyde**. [9] The reported yield is approximately 88% with 97% purity.[9]

Synthesis Workflow of 5-Bromo-2-fluorobenzaldehyde



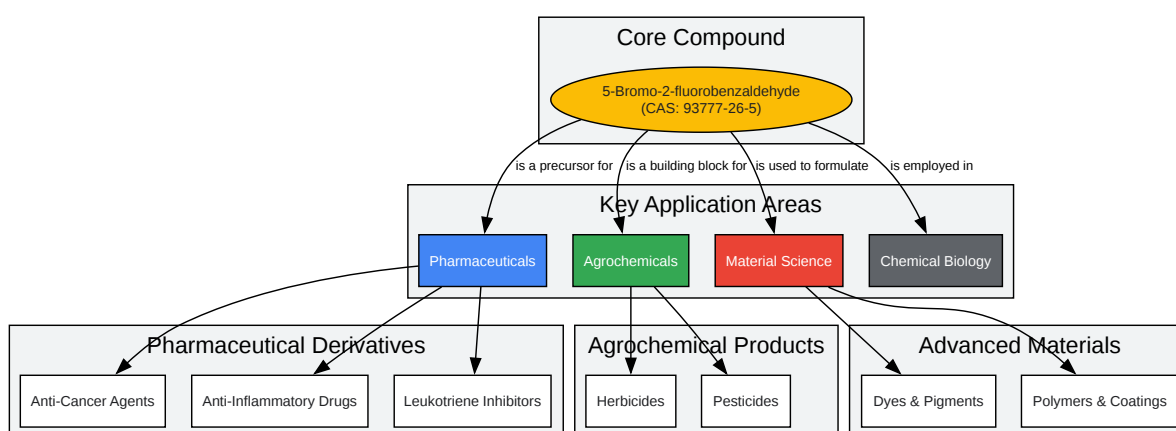
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Synthesis workflow via bromination.

Applications in Research and Development

5-Bromo-2-fluorobenzaldehyde is a key intermediate in the synthesis of a wide range of organic compounds due to its versatile reactivity.^{[1][3]}

- **Pharmaceutical Synthesis:** It is extensively used as a starting material for synthesizing active pharmaceutical ingredients (APIs).^{[1][10]} Its structure is a precursor for compounds with potential anti-cancer and anti-inflammatory properties.^{[1][3]} It is also used in preparing benzimidazole derivatives that act as inhibitors of leukotriene production and in the synthesis of prostaglandin D2 inhibitors.^{[6][11]}
- **Agrochemicals:** The compound serves as a building block for designing new herbicides and pesticides.^{[3][10]}
- **Material Science:** It finds applications in the formulation of advanced materials, including dyes, pigments, polymers, and coatings.^[3]
- **Chemical Biology:** It is employed in developing fluorescent probes for biological imaging and in studies to understand interactions between small molecules and biological systems.^[3]



[Click to download full resolution via product page](#)Applications of **5-Bromo-2-fluorobenzaldehyde**.

Safety and Handling

Proper handling of **5-Bromo-2-fluorobenzaldehyde** is essential in a laboratory setting. It is classified as an irritant and requires careful management to avoid exposure.

Table 2: GHS Hazard Information

Category	Information	Reference
Pictogram	GHS07 (Exclamation Mark)	[8]
Signal Word	Warning	[4][8][12][13]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[4][8][12][14]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P362+P364	[4][8][12]

Handling and Storage:

- Handling: Use only outdoors or in a well-ventilated area.[12] Wear protective gloves, clothing, eye, and face protection.[12][13] Avoid breathing dust, fume, gas, mist, vapors, or spray.[12] Wash hands and any exposed skin thoroughly after handling.[12][13]
- Storage: Store in a dry, cool, and well-ventilated place.[12] Keep the container tightly closed.[12][13] It is recommended to store under an inert gas like nitrogen as the compound is air-sensitive.[12][15] The recommended storage temperature is 2-8°C.[3]

Conclusion

5-Bromo-2-fluorobenzaldehyde is a pivotal chemical intermediate with significant utility in organic synthesis. Its unique structural features enable the creation of complex molecules, driving innovation in pharmaceuticals, agrochemicals, and material science. A thorough understanding of its properties, synthesis, and safety protocols is crucial for its effective and safe application in research and industrial settings.

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